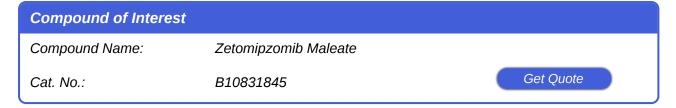


In Vitro Characterization of Zetomipzomib Maleate: A Technical Guide

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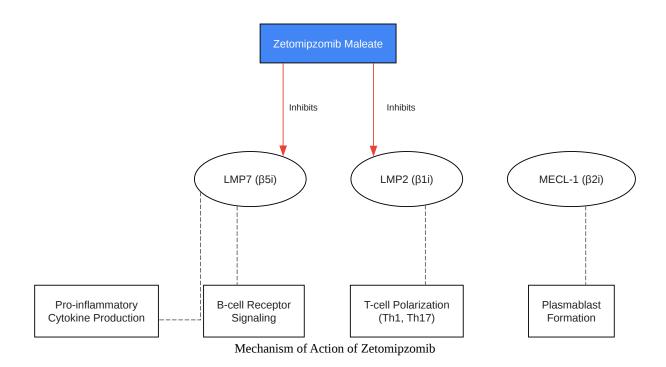
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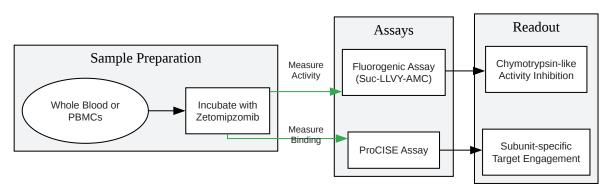
Zetomipzomib maleate (KZR-616) is a first-in-class, selective, and irreversible inhibitor of the immunoproteasome, a key regulator of immune cell function.[1][2] This technical guide provides an in-depth overview of the in vitro characterization of Zetomipzomib, summarizing its inhibitory activity, cellular effects, and impact on key signaling pathways. The information presented is intended to support further research and development of this promising therapeutic agent for autoimmune diseases.

Mechanism of Action

Zetomipzomib selectively targets the catalytic subunits of the immunoproteasome, with a primary effect on the LMP7 (β 5i) and LMP2 (β 1i) subunits.[3][4] The immunoproteasome is a specialized form of the proteasome found predominantly in hematopoietic cells, where it plays a critical role in processing antigens for presentation and regulating inflammatory signaling. By inhibiting the immunoproteasome, Zetomipzomib modulates the activity of multiple immune cell types, including T cells, B cells, and plasma cells, thereby reducing the production of proinflammatory cytokines and autoantibodies.[2][5]

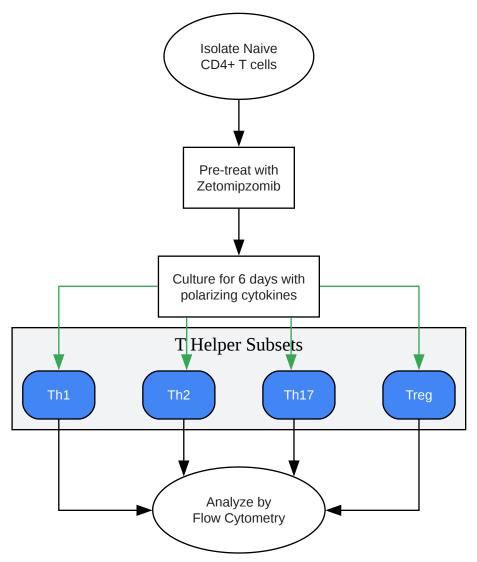






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